

"N-(4-Bromophenyl)picolinamide" molecular weight and formula

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Compound of Interest

Compound Name: *N*-(4-Bromophenyl)picolinamide

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An In-Depth Technical Guide to **N-(4-Bromophenyl)picolinamide**

Authored by a Senior Application Scientist

Introduction

N-(4-Bromophenyl)picolinamide is a distinct chemical entity belonging to the phenylpyridine class of organic compounds.^[1] Characterized by a picolinamide moiety linked to a 4-bromophenyl group, this compound serves as a critical building block and intermediate in various fields of chemical and pharmaceutical research. Its unique structural features, including the bromine atom on the phenyl ring, make it a versatile substrate for further functionalization in organic synthesis.^[1] This guide provides a comprehensive overview of **N-(4-Bromophenyl)picolinamide**, detailing its fundamental properties, synthesis, characterization, and key applications for researchers and professionals in drug development and material science.

Core Molecular Attributes and Physicochemical Properties

The foundational step in utilizing any chemical compound is a thorough understanding of its molecular structure and properties. **N-(4-Bromophenyl)picolinamide** is identified by the CAS Number 14547-73-0.^{[1][2][3]}

Molecular Formula: C₁₂H₉BrN₂O^{[1][2][3]}

Molecular Weight: 277.12 g/mol [2][3]

These core attributes are summarized in the table below, alongside other pertinent physical data.

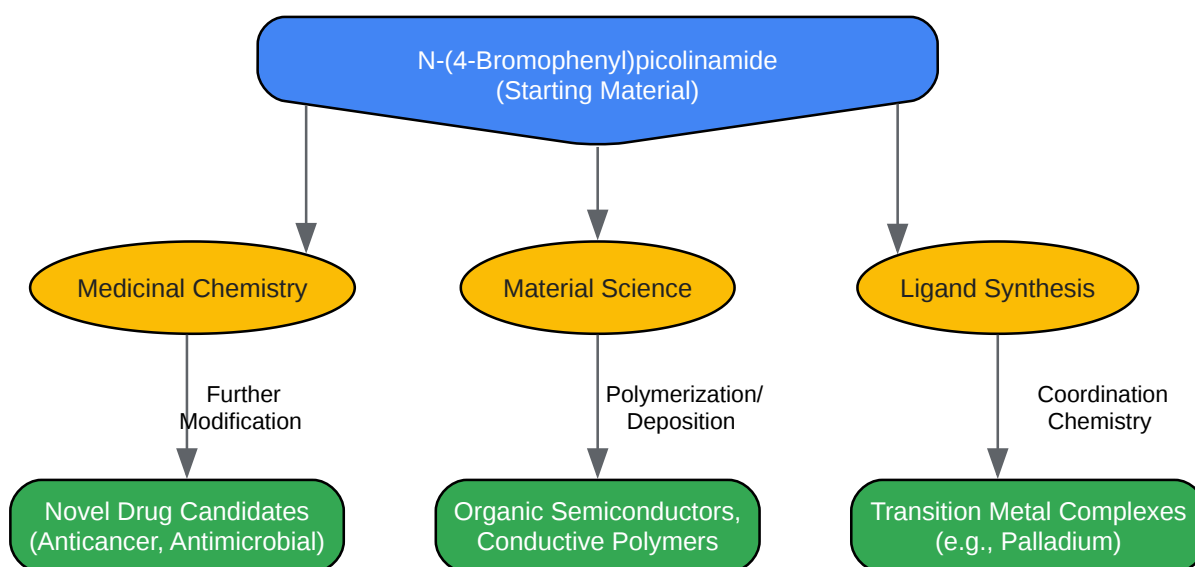
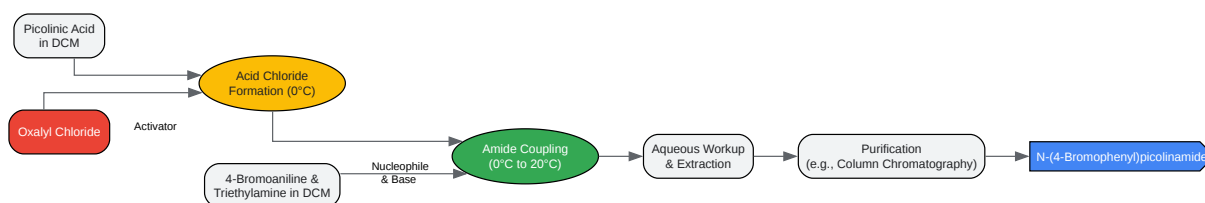
Property	Value	Source(s)
CAS Number	14547-73-0	[1][2][3]
Molecular Formula	C ₁₂ H ₉ BrN ₂ O	[1][2][3]
Molecular Weight	277.12 g/mol	[2][3]
Synonyms	N-(4-bromophenyl)pyridine-2-carboxamide, 4'-Bromopicolinanilide	[1][2]
Boiling Point	311°C	[1]
Flash Point	142°C	[1]
Density	1.559 g/cm ³	[1]

Synthesis Protocol: Amide Bond Formation

The synthesis of **N-(4-Bromophenyl)picolinamide** is typically achieved through the formation of an amide bond between a picolinic acid derivative and 4-bromoaniline. A common and effective laboratory-scale procedure involves the activation of the carboxylic acid group of picolinic acid before its reaction with the amine.

Experimental Workflow: Synthesis of N-(4-Bromophenyl)picolinamide

The following diagram illustrates the logical flow of the synthesis process.



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Sources

- 1. [lookchem.com](https://www.lookchem.com) [lookchem.com]
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- 3. 14547-73-0 | N-(4-Bromophenyl)picolinamide | Aryls | Ambeed.com [ambeed.com]

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